

Validating the immunomodulatory effects of zeatin riboside in T lymphocytes

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Compound of Interest

Compound Name: Zeatin riboside

Cat. No.: B6592933

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Zeatin Riboside: A Plant-Derived Modulator of T Lymphocyte Activity

A Comparative Guide for Researchers and Drug Development Professionals

The plant cytokinin **zeatin riboside** has emerged as a potent immunomodulatory agent with specific inhibitory effects on T lymphocyte function. This guide provides an objective comparison of its performance against other alternatives, supported by experimental data, detailed protocols, and pathway visualizations to aid in the validation of its therapeutic potential.

Performance Comparison: Zeatin Riboside vs. Other Immunomodulators

Zeatin riboside's primary mechanism of action is the activation of the adenosine A2A receptor (A2AR), a key regulator of inflammation. This distinguishes it from many conventional immunosuppressants.^{[1][2]} Its effects are dose-dependent and can be blocked by selective A2AR antagonists, such as ZM241385.^{[1][2]}

Quantitative Data Summary

The following tables summarize the key quantitative effects of **zeatin riboside** on T lymphocyte function based on in vitro studies using purified murine T lymphocytes.

Table 1: Inhibition of T Cell Activation Marker Expression by **Zeatin Riboside**

Cell Type	Activation Marker	Maximum Inhibition (%)
CD4+ T cells	CD25	52.67 ± 7.70
CD69	19.0 ± 2.57	
CD40L	29.1 ± 2.4	
CD8+ T cells	CD25	48.58 ± 6.46
CD69	21.54 ± 1.76	

Data represents the mean ± SEM from studies on purified murine T lymphocytes stimulated with anti-CD3 mAb.[\[1\]](#)

Table 2: Inhibition of Pro-inflammatory Cytokine Production by **Zeatin Riboside**

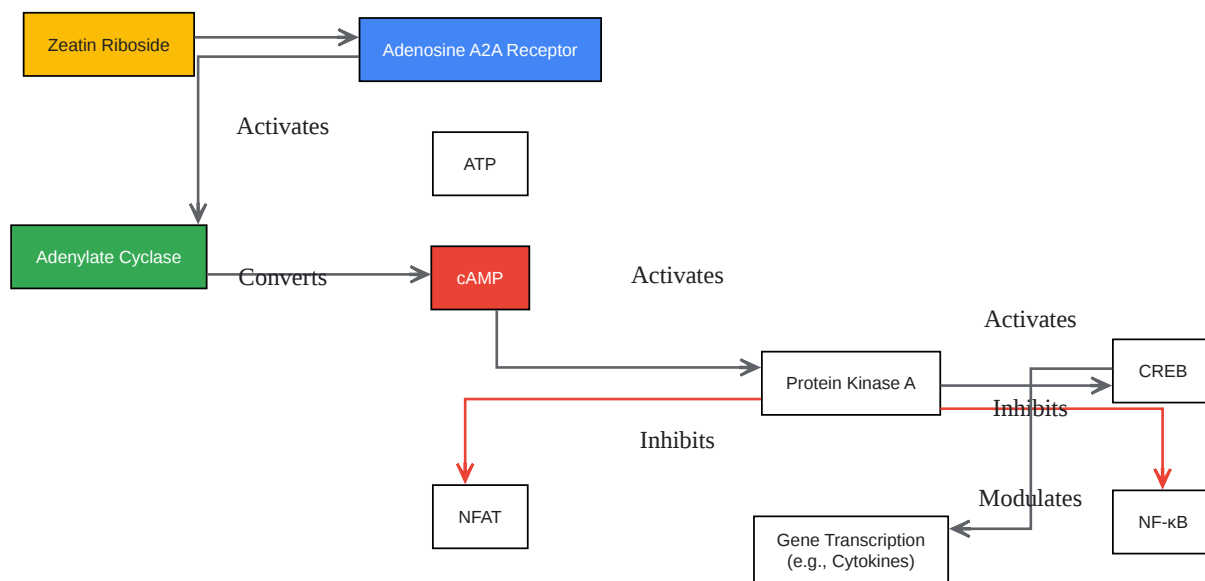
T Cell Subset	Cytokine
CD4+ T cells	IFN-γ, IL-2, TNF-α, IL-4, IL-13
CD8+ T cells	IFN-γ, IL-2, TNF-α

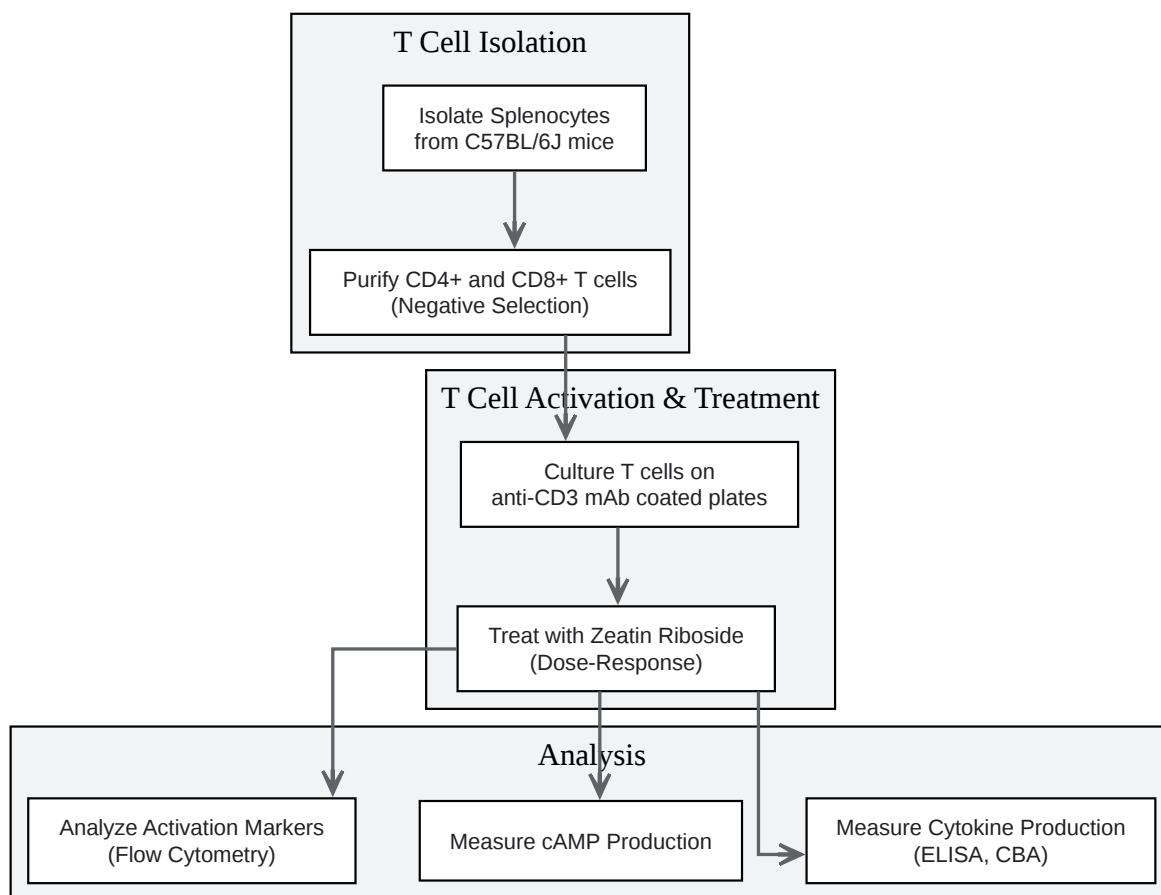
Zeatin riboside potently inhibits the production of both TH1 and TH2 cytokines.[\[1\]](#)[\[2\]](#)

Signaling Pathway and Experimental Workflow

Zeatin Riboside Signaling in T Lymphocytes

Zeatin riboside exerts its immunomodulatory effects by activating the adenosine A2A receptor, which in turn stimulates the production of cyclic adenosine monophosphate (cAMP).[\[1\]](#)[\[2\]](#) This signaling cascade ultimately leads to the inhibition of T cell activation and effector functions.





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References

- 1. The plant hormone zeatin riboside inhibits T lymphocyte activity via adenosine A2A receptor activation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- 2. The plant hormone zeatin riboside inhibits T lymphocyte activity via adenosine A2A receptor activation - PubMed [pubmed.ncbi.nlm.nih.gov]
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